

# Standard Operating Procedures for Antimalarial Agent 31 (Compound 7k)

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## Compound of Interest

Compound Name: *Antimalarial agent 31*

Cat. No.: *B12397521*

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Product Name: **Antimalarial Agent 31** (also known as Compound 7k)

Chemical Name: Macrocytic Peptidomimetic Plasmepsin X Inhibitor

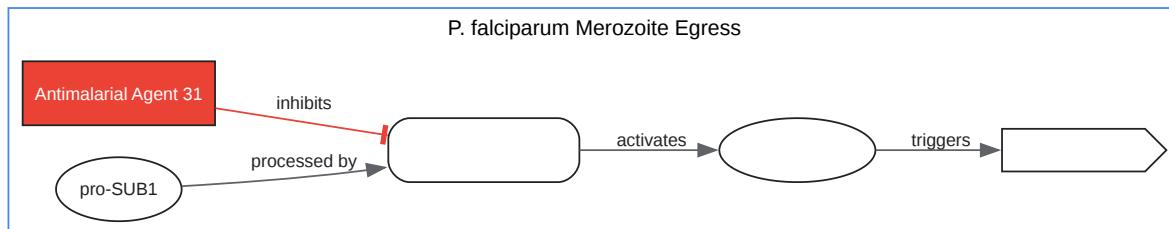
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## Application Notes

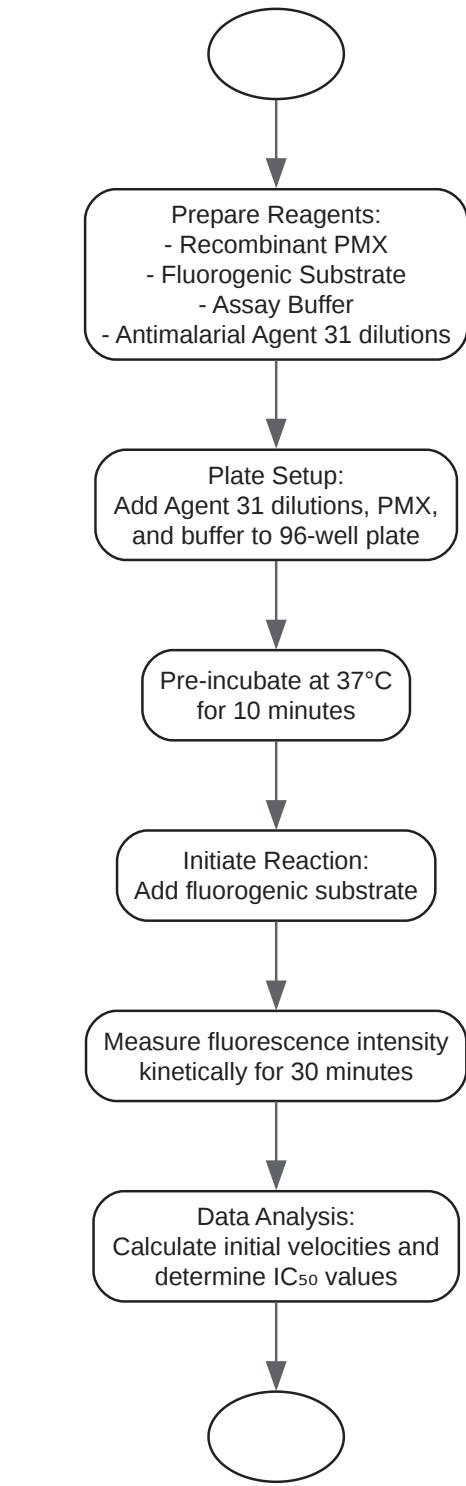
**Antimalarial Agent 31** is a potent, orally active inhibitor of *Plasmodium falciparum* aspartic protease Plasmepsin X (PMX), a critical enzyme for the egress of merozoites from infected red blood cells.<sup>[1][2]</sup> This compound has demonstrated significant activity against both chloroquine-sensitive and chloroquine-resistant strains of *P. falciparum* in vitro and has shown efficacy in clearing blood-stage parasites in a humanized mouse model of malaria.<sup>[1][2]</sup>

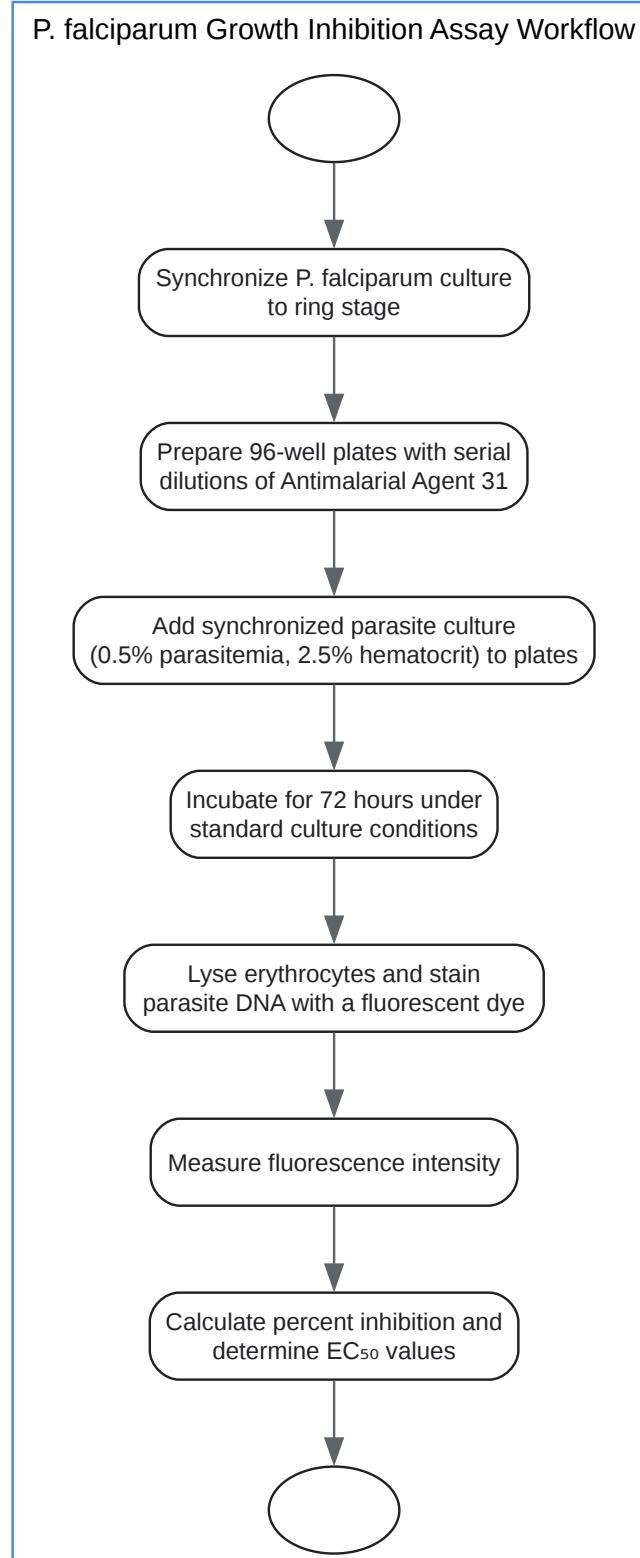
## Mechanism of Action

**Antimalarial Agent 31** functions by selectively inhibiting Plasmepsin X, an essential aspartic protease in *P. falciparum*. PMX is responsible for the proteolytic maturation of the subtilisin-like protease 1 (SUB1), a key effector in the rupture of the parasitophorous vacuole and host erythrocyte membrane, which allows for the release of newly formed merozoites.<sup>[2]</sup> By inhibiting PMX, **Antimalarial Agent 31** prevents the activation of SUB1, thereby trapping the merozoites within the host cell and halting the parasitic life cycle.



## Plasmeprin X Inhibition Assay Workflow





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## References

- 1. Macrocyclic Peptidomimetic Plasmeprin X Inhibitors with Potent In Vitro and In Vivo Antimalarial Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Macrocyclic Peptidomimetic Plasmeprin X Inhibitors with Potent In Vitro and In Vivo Antimalarial Activity - PMC [pmc.ncbi.nlm.nih.gov]
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